

Application Notes and Protocols for (32-Carbonyl)-RMC-5552

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Compound of Interest

Compound Name: (32-Carbonyl)-RMC-5552

Cat. No.: B15619886

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Introduction

RMC-5552 is a potent and selective third-generation, bi-steric inhibitor of the mammalian target of rapamycin complex 1 (mTORC1).[1][2] Unlike first-generation mTOR inhibitors (rapalogs) that only weakly inhibit 4EBP1 phosphorylation, RMC-5552 effectively suppresses this key downstream effector of mTORC1, leading to the inhibition of protein translation.[3] Its unique bi-steric mechanism involves concurrent engagement with both the allosteric (FKBP-rapamycin-binding) and orthosteric (ATP-competitive) sites of mTORC1.[1][4] This results in profound pathway inhibition while maintaining selectivity for mTORC1 over mTORC2, which may mitigate side effects such as hyperglycemia associated with dual mTOR inhibitors.[1][2] Preclinical studies have demonstrated significant anti-tumor activity of RMC-5552 in models of human cancers with mTOR pathway activation.[3] RMC-5552 has also shown combinatorial activity with RAS(ON) inhibitors in RAS-addicted tumor models.[3][5]

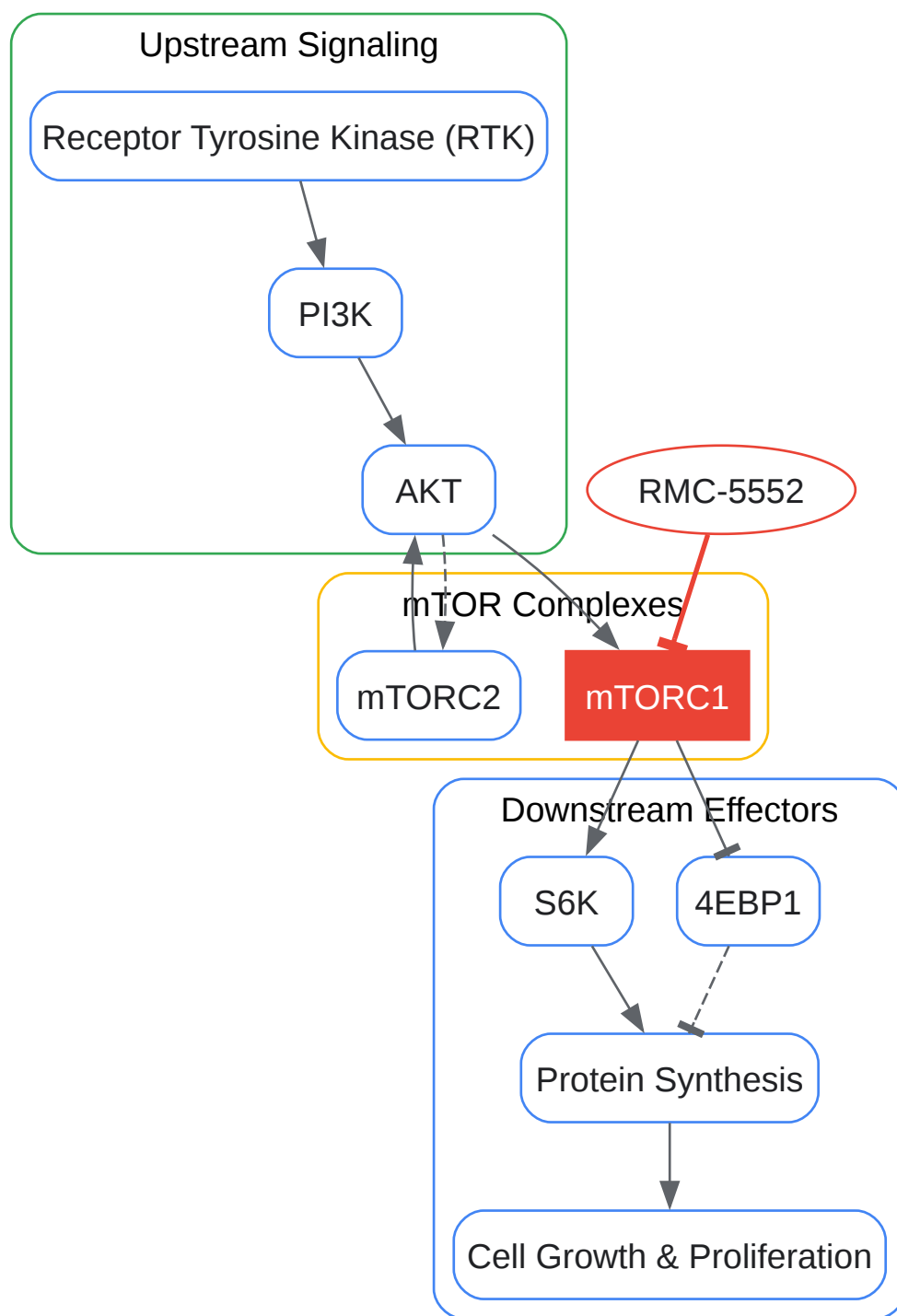
Mechanism of Action

RMC-5552 selectively targets and binds to mTORC1, inhibiting its serine/threonine kinase activity.[6] This inhibition prevents the phosphorylation of key downstream substrates, including

eukaryotic translation initiation factor 4E-binding protein 1 (4EBP1) and ribosomal protein S6 kinase (S6K).[1][4][6] The dephosphorylation of 4EBP1 leads to its binding to the eukaryotic translation initiation factor 4E (eIF4E), thereby inhibiting cap-dependent mRNA translation and protein synthesis. This ultimately results in cell cycle arrest and apoptosis in tumor cells with an activated PI3K/mTOR signaling pathway.[6]

Signaling Pathway

The PI3K/Akt/mTOR pathway is a critical signaling cascade that regulates cell growth, proliferation, survival, and metabolism. In many cancers, this pathway is hyperactivated. RMC-5552 acts as a selective inhibitor of mTORC1, a central node in this pathway.



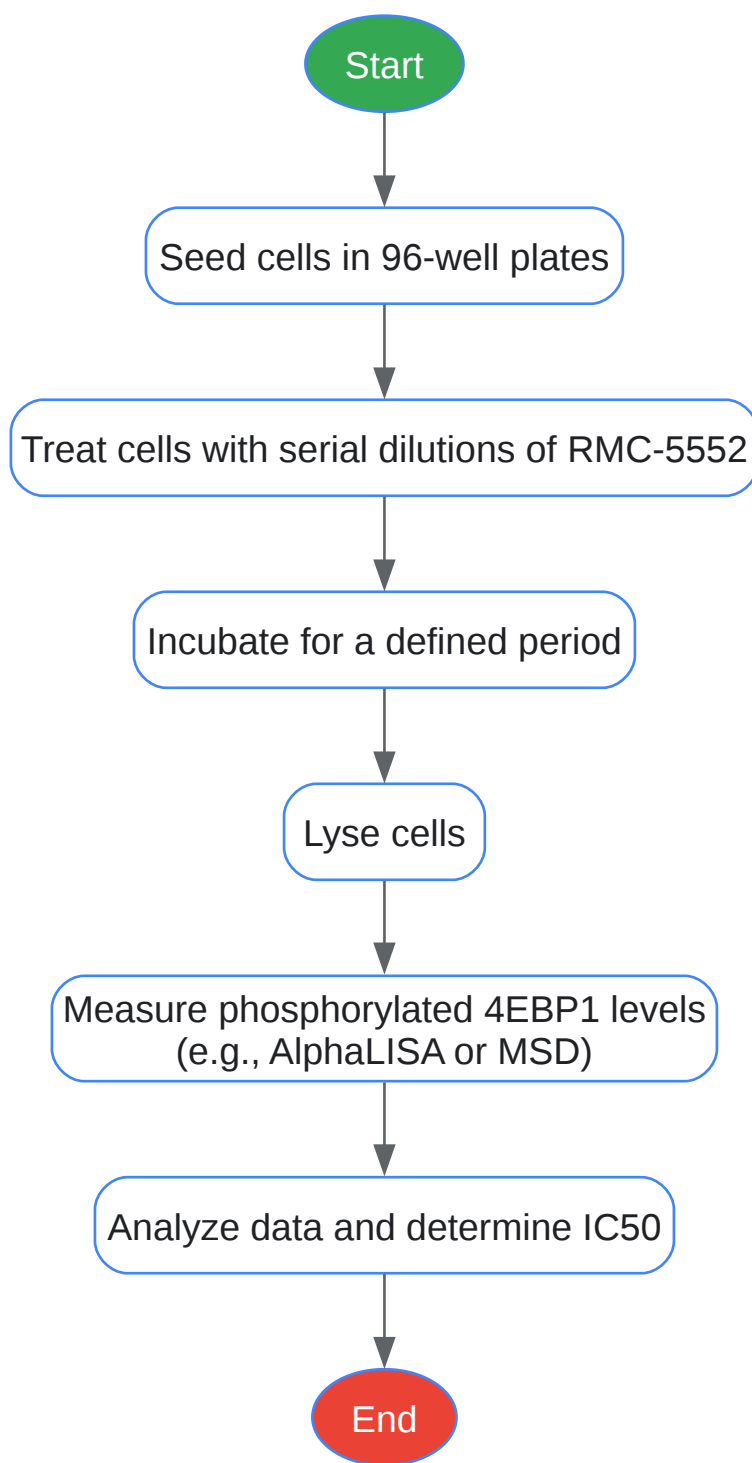
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Caption: PI3K/Akt/mTOR signaling pathway with the inhibitory action of RMC-5552 on mTORC1.

In Vitro Cell-Based Assay Protocol: Measurement of 4EBP1 Phosphorylation

This protocol describes a general method for evaluating the in vitro potency of RMC-5552 by measuring the inhibition of 4EBP1 phosphorylation in a cancer cell line with a constitutively active PI3K/mTOR pathway (e.g., MDA-MB-468). The assay can be performed using various platforms such as AlphaLISA or MesoScale Discovery (MSD).^[7]

Experimental Workflow



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Caption: General workflow for an in vitro cell-based assay to determine RMC-5552 potency.

Materials and Reagents

- Cell Line: MDA-MB-468 (or other suitable cancer cell line with an activated PI3K/mTOR pathway)
- Culture Medium: Appropriate medium supplemented with 10% fetal bovine serum and 1% penicillin/streptomycin
- RMC-5552: Stock solution in DMSO
- 96-well cell culture plates
- Assay Kit: AlphaLISA SureFire Ultra p-4EBP1 (Thr37/46) kit or MSD Phospho-4EBP1 (Thr37/46) Assay
- Plate Reader: EnVision Multilabel Plate Reader (for AlphaLISA) or MSD plate reader

Experimental Procedure

- Cell Seeding:
 - Culture MDA-MB-468 cells to ~80% confluency.
 - Trypsinize and resuspend cells in fresh culture medium.
 - Seed the cells into 96-well plates at a density of 25,000 cells per well.^[7]
 - Incubate the plates overnight at 37°C in a humidified incubator with 5% CO₂.
- Compound Preparation and Treatment:
 - Prepare serial dilutions of RMC-5552 in complete culture medium. The final DMSO concentration should be kept constant across all wells (e.g., 0.1%).^[7]
 - Include a vehicle control (DMSO only) and a positive control (if available).
 - Carefully remove the old medium from the cell plates and add the prepared compound dilutions.
- Incubation:

- Incubate the plates for a predetermined time (e.g., 2, 4, or 24 hours) at 37°C. The incubation time should be optimized based on the specific cell line and experimental goals.
- Cell Lysis and Detection:
 - Following incubation, lyse the cells according to the manufacturer's protocol for the chosen assay kit (AlphaLISA or MSD).[\[7\]](#)
 - Perform the detection of phosphorylated 4EBP1 as per the kit instructions.
- Data Acquisition and Analysis:
 - Read the plates using the appropriate plate reader.
 - Plot the data as a function of the logarithm of the compound concentration.
 - Fit a sigmoidal concentration-response curve to the data to determine the half-maximal inhibitory concentration (IC50) value.

Quantitative Data Summary

The following table summarizes representative in vitro data for RMC-5552 and a related compound, RapaLink-1, in MDA-MB-468 cells.

Compound	Target	Assay	Cell Line	IC50 (nM)	Selectivity (mTORC1/mTORC2)
RMC-5552	p-4EBP1 (mTORC1)	AlphaLISA/MSD	MDA-MB-468	Data not publicly available	~40-fold
RMC-5552	p-AKT (mTORC2)	AlphaLISA/MSD	MDA-MB-468	Data not publicly available	
RapaLink-1	p-4EBP1 (mTORC1)	-	MDA-MB-468	1.7[4]	~3-4-fold
RapaLink-1	p-AKT (mTORC2)	-	MDA-MB-468	6.7[4]	

Note: Specific IC50 values for RMC-5552 were not found in the public domain during the literature search. However, it is described as a sub-nanomolar inhibitor of 4EBP1 phosphorylation. RMC-5552 demonstrates approximately 40-fold selectivity for mTORC1 over mTORC2 in cell-based assays.[1][2]

Conclusion

RMC-5552 is a highly potent and selective bi-steric inhibitor of mTORC1. The provided protocol offers a framework for assessing its in vitro activity by measuring the inhibition of 4EBP1 phosphorylation. This and similar cell-based assays are crucial for the preclinical characterization of RMC-5552 and for understanding its potential as a therapeutic agent in cancers with a dysregulated PI3K/mTOR pathway.

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